

Characterization of CAS Number 33669-76-0

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Compound of Interest

Compound Name: *P-Menthane-1,2-diol*

Cat. No.: B15342277

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Chemical Name: 1-methyl-4-propan-2-ylcyclohexane-1,2-diol Synonyms: **p-Menthane-1,2-diol**, 1-Hydroxyisocarvomenthol Molecular Formula: C₁₀H₂₀O₂ Molecular Weight: 172.26 g/mol

This compound is a monoterpene diol. While some related p-menthane derivatives have been investigated for biological activities, such as anti-microbial or antioxidant effects, in-depth research on its specific signaling pathways and extensive drug development protocols are not readily available in scientific literature. A structurally similar compound, 4-(2-hydroxypropan-2-yl)-1-methylcyclohexane-1,2-diol, has been reported to have antioxidant and cytoprotective properties.^[1]

In-depth Technical Guide: 3-O-Acetyl-11-keto- β -boswellic Acid (AKBA)

Introduction

3-O-Acetyl-11-keto- β -boswellic acid (AKBA) is a pentacyclic triterpenoid derived from the gum resin of *Boswellia serrata* and *Boswellia carteri* trees, commonly known as frankincense.^{[2][3]} It is recognized as one of the most bioactive constituents of *Boswellia* extracts. AKBA has garnered significant attention from the scientific community for its potent anti-inflammatory, anti-cancer, and anti-arthritic properties.^{[2][4][5]} Its therapeutic potential stems from its ability to modulate multiple critical signaling pathways involved in inflammation and carcinogenesis.^{[4][6]} ^[7] This guide provides a comprehensive technical overview of AKBA's characterization, including its physicochemical properties, biological activity, and relevant experimental methodologies.

Physicochemical Properties

AKBA is a white crystalline powder with limited water solubility but is highly soluble in various organic solvents like ethanol, methanol, acetonitrile, and DMSO.[8] A summary of its key physicochemical properties is presented in Table 1.

Table 1: Physicochemical Properties of AKBA

Property	Value	References
CAS Number	67416-61-9	[2]
Molecular Formula	C ₃₂ H ₄₈ O ₅	[2][8][9]
Molecular Weight	512.72 g/mol	[2][8]
IUPAC Name	(3 α ,4 β)-3-(acetyloxy)-11-oxo-urs-12-en-23-oic acid	[2]
Appearance	White crystalline powder	[8]
UV λ_{max}	208, 249 nm (or 250 nm)	[2][10][11]
Solubility	DMSO: 100 mg/mL DMF: 25 mg/mL Ethanol: 5 mg/mL Water: 0.0002815 mg/L (est.)	[2][3][12]
InChI Key	HMMGKOVEOFBCAU-BCDBGHSCSA-N	

Biological Activity and Mechanism of Action

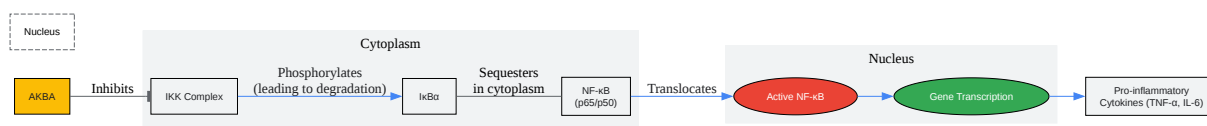
AKBA exhibits a wide range of pharmacological activities, primarily attributed to its ability to inhibit key inflammatory enzymes and modulate complex signaling networks.

- **Anti-Inflammatory Activity:** AKBA is a potent, direct, non-redox, and non-competitive inhibitor of 5-lipoxygenase (5-LOX), a key enzyme in the biosynthesis of pro-inflammatory leukotrienes.[2][5] It also exerts anti-inflammatory effects by suppressing the NF- κ B (nuclear factor kappa-light-chain-enhancer of activated B cells) signaling pathway, which reduces the expression of pro-inflammatory cytokines such as TNF- α , IL-1, and IL-6.[4][5]

- **Anti-Cancer Activity:** AKBA has demonstrated significant anti-proliferative, pro-apoptotic, and anti-invasive effects across various cancer cell lines, including glioblastoma, prostate, colon, and breast cancer.[7][13][14][15] Its mechanisms include arresting the cell cycle, inducing apoptosis through caspase activation, and inhibiting tumor cell invasion by downregulating matrix metalloproteinases (MMPs).[14][15] These effects are mediated through the modulation of several oncogenic signaling pathways.
- **Anti-Arthritic Activity:** In models of rheumatoid arthritis, AKBA has been shown to reduce inflammation, paw volume, and joint degradation.[5] It helps preserve the extracellular matrix by inhibiting enzymes like collagenase and elastase.[5]

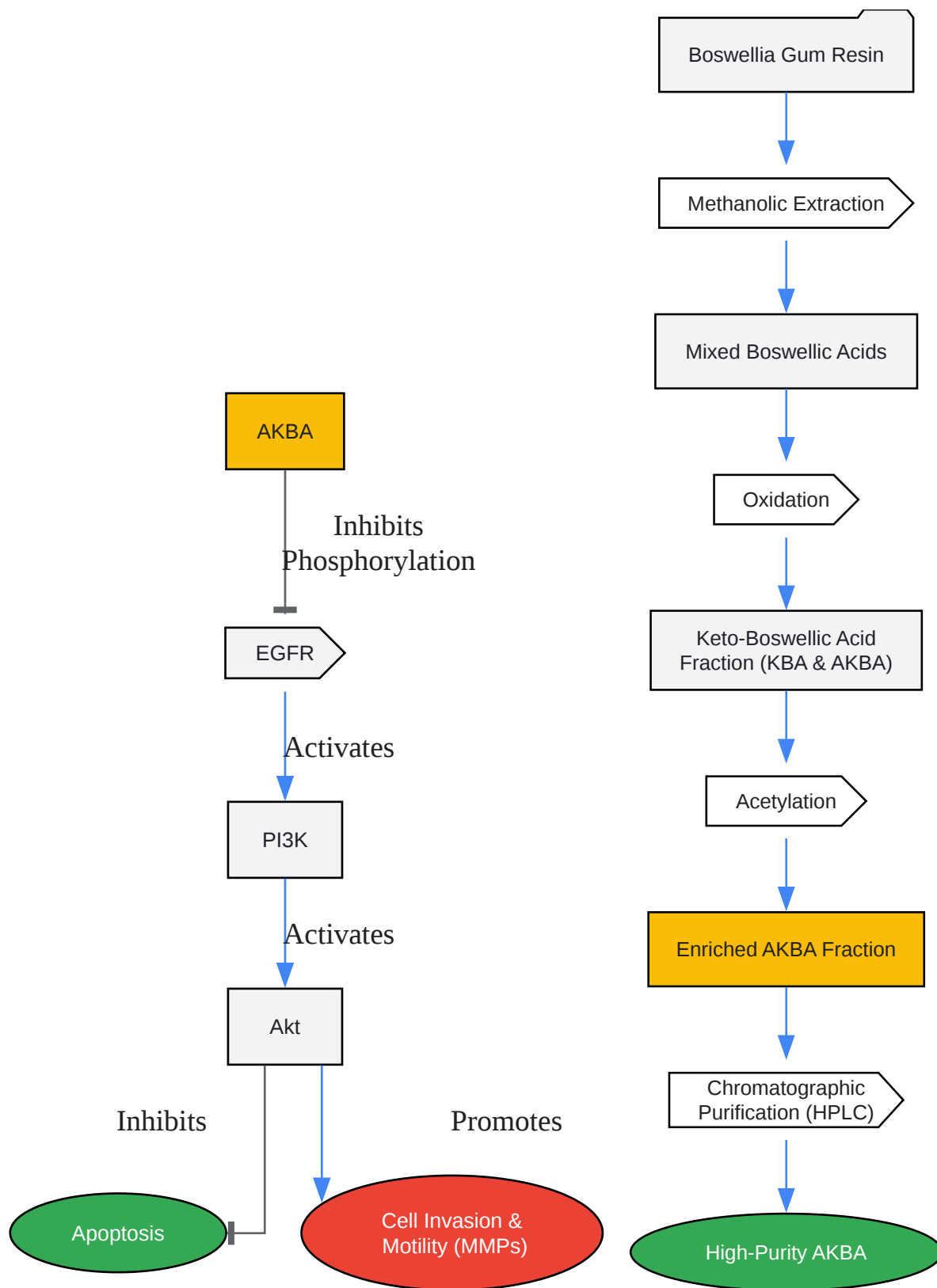
Key Signaling Pathways Modulated by AKBA

AKBA's therapeutic effects are a result of its interaction with multiple intracellular signaling cascades. The diagrams below illustrate some of the most critical pathways.



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Caption: AKBA's anti-inflammatory effect via inhibition of the NF-κB signaling pathway.



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